

# 3-Amino-N,N-diethylpropanamide Hydrochloride: A Technical Overview

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## Compound of Interest

Compound Name: 3-Amino-N,N-diethylpropanamide  
hydrochloride

Cat. No.: B1287892

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CAS Number: 34105-56-1

This technical guide provides a comprehensive overview of **3-Amino-N,N-diethylpropanamide hydrochloride**, a chemical compound with potential applications in research and development. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Chemical and Physical Properties

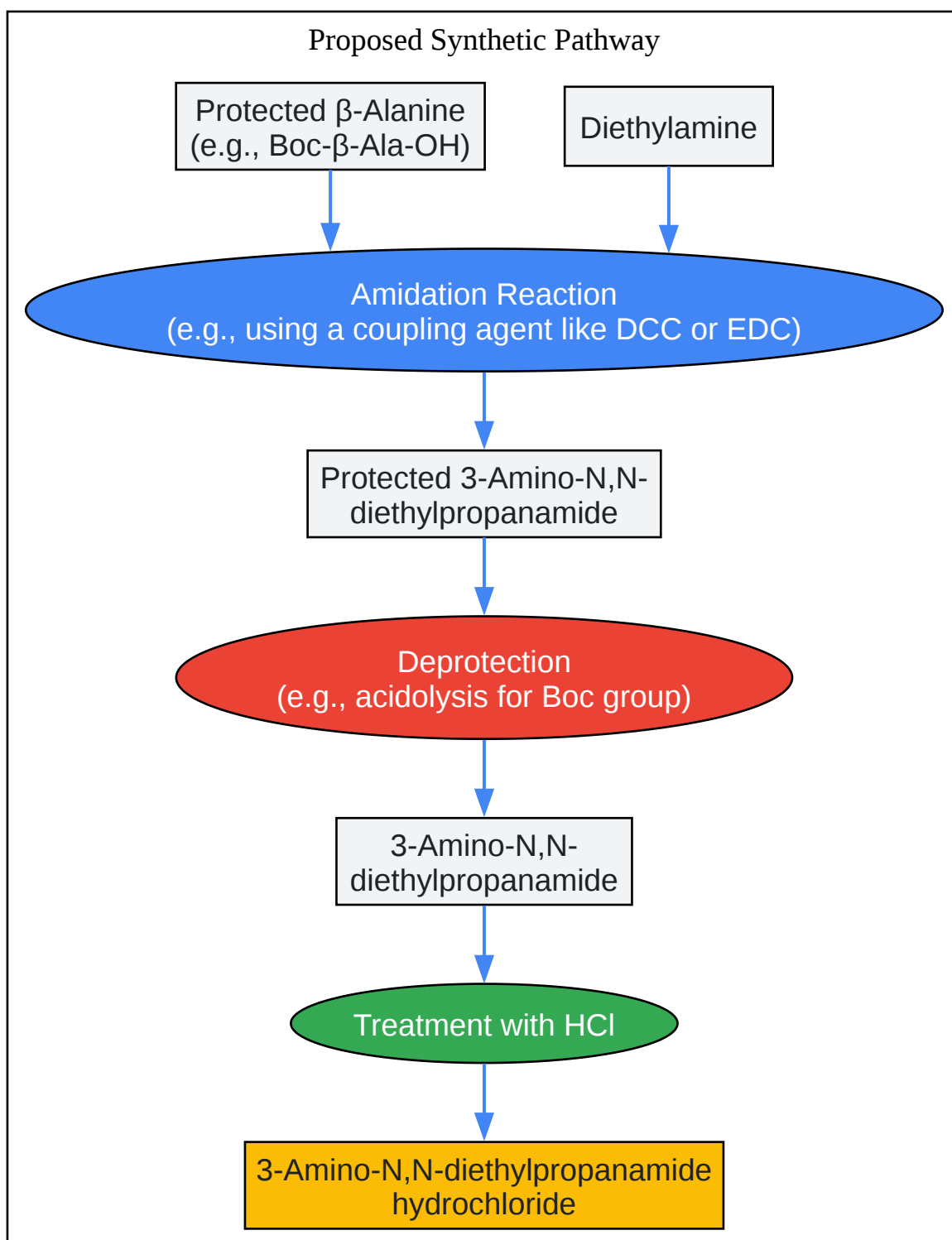
**3-Amino-N,N-diethylpropanamide hydrochloride** is a solid, crystalline compound.<sup>[1]</sup> A summary of its key chemical and physical properties is presented in Table 1. While some properties are available from computational predictions and supplier specifications, experimentally determined data such as melting and boiling points are not readily available in the public domain.

Property	Value	Source
CAS Number	34105-56-1	[2]
Molecular Formula	C <sub>7</sub> H <sub>17</sub> ClN <sub>2</sub> O	[2]
Molecular Weight	180.68 g/mol	[2]
IUPAC Name	3-amino-N,N-diethylpropanamide;hydrochloride	
SMILES	CCN(CC)C(=O)CCN.Cl	[2]
Form	Solid, Crystalline	[1]
Purity	Typically available at ≥95%	[2]

## Synthesis

A detailed, experimentally verified synthesis protocol for **3-Amino-N,N-diethylpropanamide hydrochloride** is not extensively documented in publicly available scientific literature or patents. However, based on the synthesis of structurally related compounds, a potential synthetic pathway can be proposed. The synthesis would likely involve the amidation of a protected β-alanine derivative with diethylamine, followed by deprotection and salt formation.

A generalized synthetic workflow is depicted below. It is important to note that this represents a logical synthetic route, and specific reaction conditions would require experimental optimization.



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Caption: Proposed synthesis of **3-Amino-N,N-diethylpropanamide hydrochloride**.

## Experimental Protocols

Detailed experimental protocols for the synthesis or use of **3-Amino-N,N-diethylpropanamide hydrochloride** are not readily available in the reviewed scientific literature. For researchers interested in utilizing this compound, it would be necessary to develop and optimize protocols based on the desired application. Standard laboratory procedures for handling solid amine hydrochlorides should be followed, including storage in a cool, dry place and the use of appropriate personal protective equipment.

## Applications in Drug Development

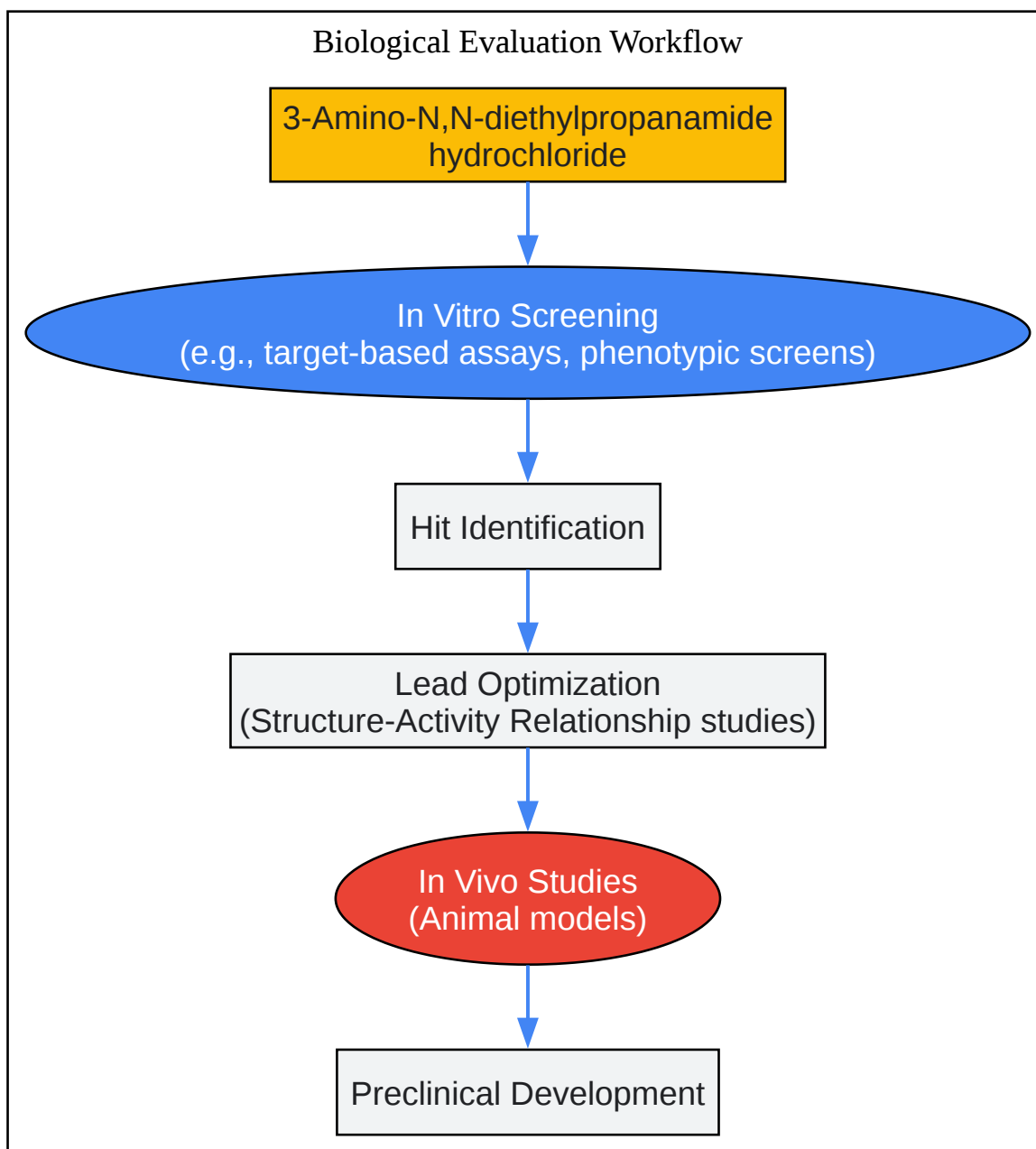
Currently, there is a lack of published research detailing the specific applications of **3-Amino-N,N-diethylpropanamide hydrochloride** in drug development. While its structural motifs, a primary amine and a tertiary amide, are common in pharmacologically active molecules, this particular compound does not appear as a key intermediate or a final drug candidate in the available literature.

The general class of amino acid derivatives and propanamides has been explored in medicinal chemistry. For instance, various propanamide derivatives have been investigated for their potential as selective androgen receptor degraders in the treatment of prostate cancer.[3] However, no direct link or study involving **3-Amino-N,N-diethylpropanamide hydrochloride** in this or other therapeutic areas has been identified.

## Biological Activity and Signaling Pathways

There is no available data in the scientific literature describing the biological activity of **3-Amino-N,N-diethylpropanamide hydrochloride** or its involvement in any signaling pathways. Biological evaluation of this compound would be a prerequisite for any potential application in drug development.

The logical workflow for evaluating the biological potential of a novel chemical entity like **3-Amino-N,N-diethylpropanamide hydrochloride** is outlined in the following diagram.



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## References

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- 2. 3-Amino-N,N-diethylpropanamide hydrochloride 95% | CAS: 34105-56-1 | AChemBlock [achemblock.com]
- 3. Exploration and Biological Evaluation of Basic Heteromonocyclic Propanamide Derivatives as SARDs for the Treatment of Enzalutamide-Resistant Prostate Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [3-Amino-N,N-diethylpropanamide Hydrochloride: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1287892#3-amino-n-n-diethylpropanamide-hydrochloride-cas-number]

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